

Proper Disposal Procedures for NSC61610

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Compound of Interest

Compound Name: NSC61610

Cat. No.: B1680230

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This document provides guidance on the proper disposal of **NSC61610**, a lanthionine synthetase C-like 2 (LANCL2) ligand investigated for its anti-inflammatory properties. The information presented is intended for researchers, scientists, and drug development professionals.

Hazard Assessment

As of the date of this document, a specific Safety Data Sheet (SDS) for **NSC61610** (CAS# 500538-94-3) is not publicly available. However, information from supplier MedKoo Biosciences indicates that the product is shipped under ambient temperature as a non-hazardous chemical[1]. Despite this classification, it is crucial to handle **NSC61610** with care and adhere to standard laboratory safety protocols. The chemical, physical, and toxicological properties of this compound have not been thoroughly investigated[2].

Key Chemical Data:

Property	Value
Chemical Name	N1,N4-bis(3-(1H-benzo[d]imidazol-2-yl)phenyl)terephthalamide
CAS Number	500538-94-3
Molecular Formula	C34H24N6O2
Molecular Weight	548.61 g/mol

Personal Protective Equipment (PPE)

When handling **NSC61610**, appropriate personal protective equipment should be worn to minimize exposure. This includes, but is not limited to:

- Eye Protection: Use appropriate safety glasses[2].
- Hand Protection: Wear suitable chemical-resistant gloves that have been inspected before use[2].
- Body Protection: A laboratory coat should be worn.
- Respiratory Protection: If handling the compound as a powder or if aerosolization is possible, use a properly fitted respirator.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood[2].

Disposal Procedures

Given that **NSC61610** is considered a non-hazardous chemical, the following general disposal procedures should be followed. However, it is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

Step-by-Step Disposal Guidance:

- Consult Local Regulations: Before proceeding with any disposal method, confirm the classification of **NSC61610** with your institution's EHS office and review local and state regulations for chemical waste disposal.

- Small Quantities (Solid):
 - For small quantities of solid **NSC61610**, carefully sweep the material into a designated chemical waste container. Avoid generating dust.
 - The container should be clearly labeled with the chemical name ("**NSC61610**") and any other identifiers required by your institution.
- Solutions:
 - Do not pour solutions containing **NSC61610** down the drain^[2].
 - Collect all liquid waste containing this compound in a sealable, properly labeled waste container. The label should include the chemical name and approximate concentration.
- Contaminated Materials:
 - Any materials that have come into contact with **NSC61610**, such as pipette tips, gloves, and paper towels, should be considered chemical waste.
 - Place these materials in a designated solid waste container that is separate from regular trash.
- Waste Pickup:
 - Store the sealed and labeled waste containers in a designated and secure area until they are collected by your institution's hazardous waste management service.

Spill and Emergency Procedures

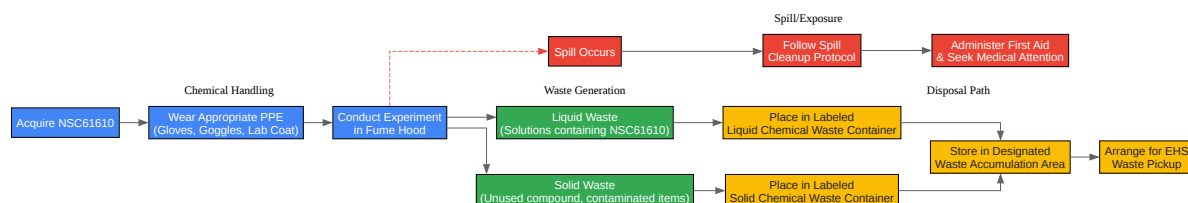
In the event of a spill, the following actions should be taken:

- Evacuate and Ventilate: Ensure the area is well-ventilated and evacuate personnel if necessary^[2].
- Containment: Cover the spill with a suitable absorbent material^[2].

- Cleanup: Carefully sweep or collect the absorbent material and place it in a sealed container for disposal as chemical waste[2].
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- First Aid:
 - Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes[2].
 - Eye Contact: Flush the eyes with plenty of water for at least 15 minutes[2].
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention[2].
 - In all cases of exposure, consult a physician and have the safety information available[2].

Experimental Workflow and Disposal Decision Process

The following diagram illustrates the general workflow for handling and disposing of **NSC61610** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **NSC61610**.

Disclaimer: The information provided is based on general laboratory safety principles and available data for **NSC61610**, which is classified as non-hazardous for shipping. A specific Safety Data Sheet (SDS) was not available. It is the user's responsibility to conduct a thorough risk assessment and to consult with their institution's Environmental Health and Safety (EHS) department to ensure compliance with all applicable regulations.

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References

- 1. medkoo.com [medkoo.com]
- 2. medkoo.com [medkoo.com]

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